

Personal protective equipment for handling Cinnamyl Alcohol

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Compound of Interest

Compound Name: Cinnamyl Alcohol

Cat. No.: B053735

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Essential Safety and Handling Guide for Cinnamyl Alcohol

For researchers, scientists, and drug development professionals, ensuring safe handling of chemicals is paramount. This guide provides essential, immediate safety and logistical information for handling **Cinnamyl Alcohol**, including personal protective equipment (PPE), operational plans, and disposal procedures.

Personal Protective Equipment (PPE)

When handling **Cinnamyl Alcohol**, a comprehensive approach to personal protection is crucial to minimize exposure and ensure laboratory safety. The following PPE is recommended based on safety data sheets.

Engineering Controls: It is essential to use **Cinnamyl Alcohol** in a well-ventilated area.^{[1][2]} Process enclosures, local exhaust ventilation, or other engineering controls should be utilized to maintain airborne concentrations below exposure limits.^{[1][3]} Facilities must be equipped with an eyewash fountain.^[3]

PPE Category	Item	Standard/Specification
Eye/Face Protection	Safety glasses with side-shields or goggles	OSHA 29 CFR 1910.133 or EU EN166[2][3]
Face shield	As appropriate for the specific workplace conditions[3][4]	
Hand Protection	Chemical-resistant gloves	Inspected prior to use; follow proper removal technique[4][5]
Skin and Body Protection	Laboratory coat	---
Long-sleeved clothing	---	
Chemical-resistant apron	---	
Closed-toed footwear	[3]	
Respiratory Protection	NIOSH- or CEN-certified respirator	Required when ventilation is inadequate or exposure is high[1][3]

Operational Plan

A systematic approach to handling **Cinnamyl Alcohol**, from preparation to disposal, is critical for safety and efficiency.

Handling:

- Avoid contact with skin, eyes, and clothing.[3][5][6]
- Wash hands thoroughly after handling.[3][6]
- Avoid breathing fumes, vapors, or dust.[3][6][7]
- Use only with adequate ventilation.[2][3]
- Keep containers tightly closed when not in use.[2][3][6]
- Do not eat, drink, or smoke in the handling area.[3][6][7]

Storage:

- Store in a cool, dry, and well-ventilated area.[1][2]
- Keep containers tightly closed.[1][2][6]
- Store away from incompatible materials such as strong oxidizing agents.[6]
- Protect from light and air.[1]

Accidental Release and First Aid Measures

Accidental Release: In the event of a spill, wear appropriate protective equipment and ensure adequate ventilation.[3] Remove all sources of ignition.[3] Absorb the spill with an inert material, such as sand or earth, and place it into a suitable container for disposal.[3][7]

First Aid:

- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen and seek medical attention.[3]
- Skin Contact: Immediately flush the skin with plenty of water for at least 15 minutes while removing contaminated clothing.[3] If skin irritation or a rash occurs, get medical advice.[6][7]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, including under the eyelids.[3][6] Seek immediate medical attention.[3][6]
- Ingestion: Do NOT induce vomiting.[3][6] Rinse the mouth with water and obtain immediate medical attention.[3][6]

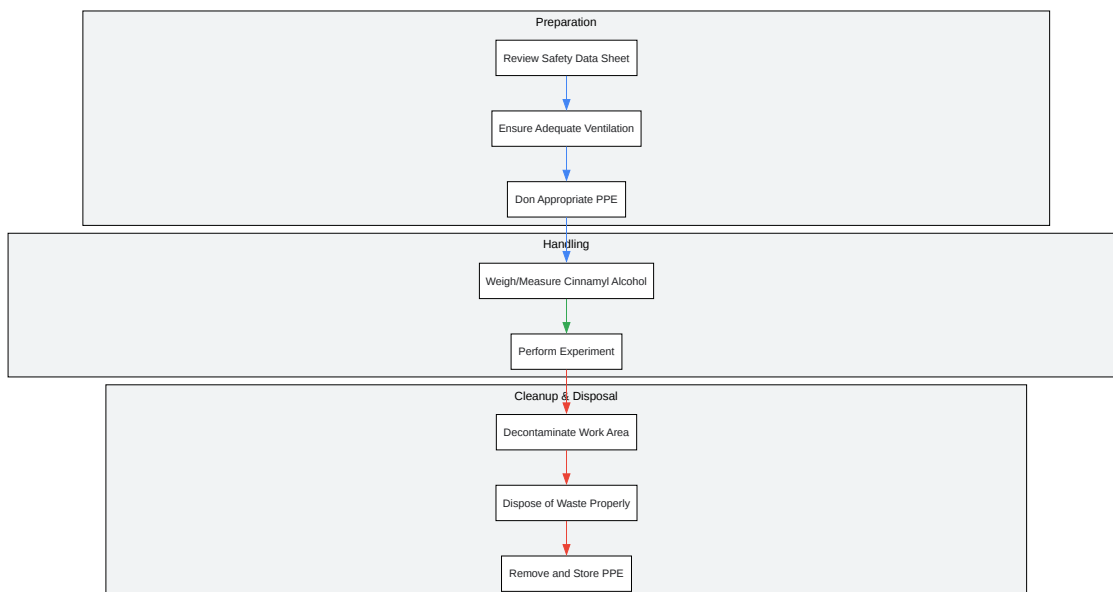
Disposal Plan

Dispose of **Cinnamyl Alcohol** and its containers in accordance with local, regional, and national regulations.[3][6][8] It may be necessary to dissolve or mix the material with a combustible solvent and burn it in a chemical incinerator equipped with an afterburner and scrubber.[4] Do not allow the product to enter drains.[3][4][5] Contaminated packaging should be disposed of as unused product.[4]

Physical and Chemical Properties

Property	Value
Molecular Formula	C ₉ H ₁₀ O[3][4]
Molecular Weight	134.18 g/mol [1][3]
Appearance	White to yellowish crystals or a low melting point solid[1]
Odor	Floral, reminiscent of hyacinth[1]
Boiling Point	258°C[3]
Melting Point	30-33°C[3]
Flash Point	126°C (258.8°F)[1][3]
Vapor Pressure	< 0.01 hPa[3]

Workflow for Handling Cinnamyl Alcohol



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Caption: Workflow for the safe handling of **Cinnamyl Alcohol**.

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